

Ethenyl Ferrocene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ferrocene, ethenyl-

Cat. No.: B072475

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Abstract

Ethenyl ferrocene, also known as vinylferrocene, is an organometallic monomer with the formula $(C_5H_5)Fe(C_5H_4CH=CH_2)$. As the vinyl analog of ferrocene, it serves as a crucial precursor to redox-active polymers, most notably polyvinylferrocene (PVF). The incorporation of the ferrocene moiety imparts unique electrochemical, thermal, and optical properties to the resulting polymers, making them highly valuable in a range of applications including electrochemical sensors, biosensors, redox-flow batteries, and as catalysts.^[1] This guide provides an in-depth overview of the synthesis, properties, and polymerization of ethenyl ferrocene, along with detailed experimental protocols and characterization data.

Properties of Ethenyl Ferrocene

Ethenyl ferrocene is an orange, air-stable crystalline solid.^[2] It is soluble in nonpolar organic solvents. Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₁₂ Fe	[2][3]
Molecular Weight	212.07 g/mol	[3][4][5]
Appearance	Orange solid	[2]
Melting Point	51-53 °C	[4]
Boiling Point	80-85 °C at 0.2 mmHg	[4]
CAS Number	1271-51-8	[2][3][4]

Spectroscopic Data

The structural identity of ethenyl ferrocene can be confirmed by various spectroscopic techniques.

Table 1: ¹H and ¹³C NMR Spectral Data for Ethenyl Ferrocene

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Assignment
^1H	6.37-6.24	dd	=CH- (vinyl)
^1H	5.32-5.23	dd	H ₂ C= (vinyl, trans to ferrocenyl)
^1H	5.00-4.94	dd	H ₂ C= (vinyl, cis to ferrocenyl)
^1H	4.15-3.87	m	Cyclopentadienyl rings
^{13}C	~134	-	=CH- (vinyl)
^{13}C	~110	-	H ₂ C= (vinyl)
^{13}C	~83	-	Substituted C on cyclopentadienyl ring
^{13}C	~69	-	Unsubstituted cyclopentadienyl ring
^{13}C	~67	-	Substituted cyclopentadienyl ring carbons

Note: Exact chemical shifts may vary depending on the solvent and spectrometer frequency.

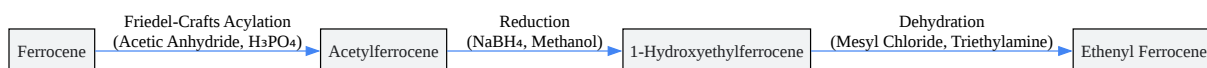
Table 2: Characteristic Infrared (IR) Absorption Peaks for Ethenyl Ferrocene

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Medium	=C-H stretch (aromatic and vinyl)
~1630-1620	Medium	C=C stretch (vinyl)
~1100, ~1000	Strong	C-H in-plane bend of cyclopentadienyl rings
~810	Strong	C-H out-of-plane bend of cyclopentadienyl rings

Synthesis of Ethenyl Ferrocene

Ethenyl ferrocene can be synthesized through several routes. A common and efficient method is a three-step process starting from ferrocene.

Diagram of the Synthesis Pathway



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Caption: Three-step synthesis of ethenyl ferrocene from ferrocene.

Experimental Protocol: Three-Step Synthesis

Step 1: Friedel-Crafts Acylation of Ferrocene to Acetylferrocene

- In a round-bottom flask, dissolve ferrocene in acetic anhydride.
- Carefully add a catalytic amount of 85% phosphoric acid to the stirred solution.
- Heat the reaction mixture in a water bath at a controlled temperature (e.g., 60-70 °C) for approximately 20-30 minutes.

- Pour the hot mixture onto crushed ice to quench the reaction and precipitate the product.
- Neutralize the solution with sodium bicarbonate.
- Collect the crude acetylferrocene by vacuum filtration, wash with water, and dry.

Step 2: Reduction of Acetylferrocene to 1-Hydroxyethylferrocene

- Dissolve the crude acetylferrocene in methanol in a beaker.
- Slowly add sodium borohydride (NaBH_4) in portions to the stirred solution.
- Continue stirring at room temperature until the reaction is complete (monitor by TLC).
- Carefully add water to quench the excess NaBH_4 .
- Extract the product with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4), filter, and remove the solvent under reduced pressure to obtain 1-hydroxyethylferrocene.

Step 3: Dehydration of 1-Hydroxyethylferrocene to Ethenyl Ferrocene

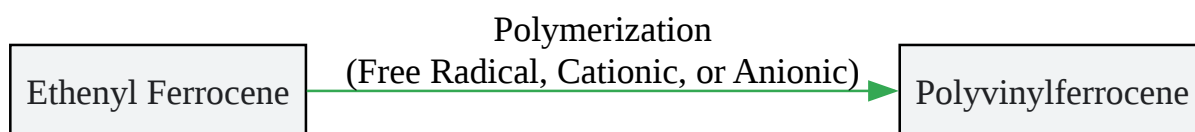
- Dissolve 1-hydroxyethylferrocene and a catalytic amount of 4-dimethylaminopyridine (DMAP) in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen) and cool in an ice bath.
- Add triethylamine, followed by the dropwise addition of methanesulfonyl chloride (mesyl chloride).
- Allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitor by TLC).
- Quench the reaction with water and extract the product with dichloromethane.
- Wash the organic layer with brine, dry over anhydrous MgSO_4 , filter, and remove the solvent under reduced pressure.

- Purify the crude ethenyl ferrocene by column chromatography on silica gel using a nonpolar eluent (e.g., hexane or a hexane/ethyl acetate mixture).

Polymerization of Ethenyl Ferrocene

Ethenyl ferrocene can undergo polymerization via free-radical, cationic, and anionic mechanisms to yield polyvinylferrocene (PVF). The choice of polymerization method influences the molecular weight, polydispersity, and properties of the resulting polymer.

Diagram of Polymerization



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Caption: General scheme for the polymerization of ethenyl ferrocene.

Experimental Protocols for Polymerization

3.1. Free-Radical Polymerization

- Dissolve ethenyl ferrocene and a radical initiator, such as 2,2'-azobis(2-methylpropionitrile) (AIBN), in a suitable solvent (e.g., benzene, toluene, or THF) in a reaction vessel.
- Deoxygenate the solution by several freeze-pump-thaw cycles or by bubbling with an inert gas (e.g., argon or nitrogen).
- Heat the reaction mixture to a temperature appropriate for the initiator's decomposition (e.g., 60-80 °C for AIBN) and maintain for a specified period (e.g., 24 hours).
- Terminate the polymerization by cooling the reaction mixture and exposing it to air.
- Precipitate the polymer by pouring the reaction mixture into a non-solvent (e.g., methanol or hexane).
- Collect the polyvinylferrocene by filtration, wash with the non-solvent, and dry under vacuum.

3.2. Cationic Polymerization

- Dissolve ethenyl ferrocene in a dry, non-polar solvent (e.g., toluene or dichloromethane) in a flame-dried reaction vessel under an inert atmosphere.
- Cool the solution to a low temperature (e.g., 0 °C or -78 °C).
- Add a Lewis acid initiator, such as boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$), to the stirred solution.
- Maintain the reaction at the low temperature for the desired time.
- Terminate the polymerization by adding a quenching agent (e.g., methanol).
- Isolate the polymer by precipitation in a non-solvent, followed by filtration and drying.

3.3. Anionic Polymerization

- Strict anhydrous and anaerobic conditions are required for this method.
- Dissolve ethenyl ferrocene in a dry, polar aprotic solvent (e.g., THF) in a flame-dried Schlenk flask under a high-purity inert atmosphere.
- Cool the solution to a low temperature (e.g., -78 °C).
- Add an anionic initiator, such as n-butyllithium (n-BuLi), dropwise to the stirred solution.
- Allow the polymerization to proceed at the low temperature.
- Terminate the reaction by adding a proton source (e.g., degassed methanol).
- Precipitate, collect, and dry the polymer as described for the other methods.

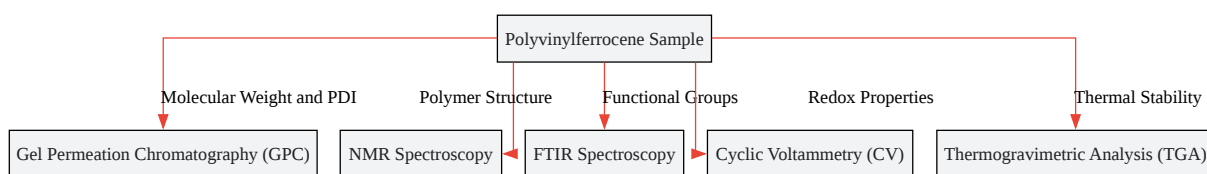
Properties and Characterization of Polyvinylferrocene (PVF)

Polyvinylferrocene is a redox-active polymer with applications in various electrochemical devices. Its properties can be tailored by controlling the polymerization conditions.

Table 3: Properties of Polyvinylferrocene

Property	Typical Value/Description
Glass Transition Temperature (Tg)	184-194 °C
Solubility	Soluble in CS ₂ , THF, CH ₂ Cl ₂ , chloroform, benzene, chlorobenzene
Redox Potential (E _{1/2} vs. Ag/AgCl)	Varies with solvent and electrolyte, typically in the range of +0.3 to +0.5 V
Thermal Stability (TGA)	Stable up to ~300 °C in an inert atmosphere
Molecular Weight (Mw)	Highly dependent on polymerization method, can range from thousands to hundreds of thousands g/mol
Polydispersity Index (PDI)	Dependent on the polymerization method; can be close to 1 for living polymerizations

Diagram of Characterization Workflow



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Caption: Workflow for the characterization of polyvinylferrocene.

Applications

The unique properties of ethenyl ferrocene and its polymer, polyvinylferrocene, have led to their use in a variety of advanced applications:

- **Electrochemical Sensors and Biosensors:** The reversible redox behavior of the ferrocene/ferrocenium couple is utilized for the detection of various analytes.
- **Redox-Mediated Catalysis:** PVF can be used as a support for catalytic nanoparticles.
- **Energy Storage:** The redox properties of PVF make it a promising material for electrodes in batteries and supercapacitors.
- **Conductive Coatings:** PVF can be incorporated into coatings to provide antistatic properties.

Conclusion

Ethenyl ferrocene is a versatile organometallic monomer that provides access to a class of redox-active polymers with tunable properties. The synthesis and polymerization methods described in this guide offer a foundation for the development of novel materials for a wide range of applications in materials science, chemistry, and drug development. The detailed protocols and data presented herein are intended to be a valuable resource for researchers in these fields.

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